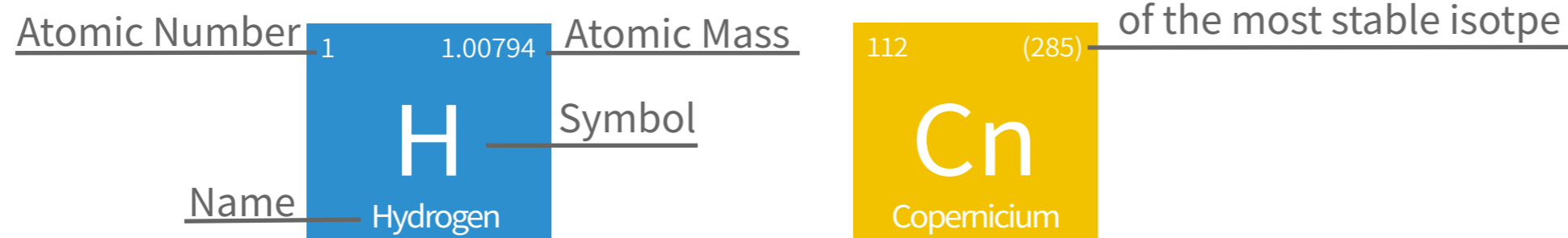




Periodic Table of Elements

1 1.00794 H Hydrogen																	2 4.0026 He Helium						
3 6.9410 Li Lithium	4 9.0121 Be Beryllium																	5 10.8110 B Boron	6 12.0107 C Carbon	7 14.0067 N Nitrogen	8 15.9994 O Oxygen	9 18.9984 F Fluorine	10 20.1797 Ne Neon
11 22.9897 Na Sodium	12 24.3050 Mg Magnesium																	13 26.9815 Al Aluminium	14 28.0855 Si Silicon	15 30.9737 P Phosphorus	16 32.0650 S Sulfur	17 35.4530 Cl Chlorine	18 39.9480 Ar Argon
19 39.0983 K Potassium	20 40.0780 Ca Calcium	21 44.9559 Sc Scandium	22 47.8670 Ti Titanium	23 50.9415 V Vanadium	24 51.9961 Cr Chromium	25 54.9380 Mn Manganese	26 55.8450 Fe Iron	27 58.9331 Co Cobalt	28 58.6934 Ni Nickel	29 63.5460 Cu Copper	30 65.3800 Zn Zinc	31 69.7230 Ga Gallium	32 72.6400 Ge Germanium	33 74.9215 As Arsenic	34 78.9710 Se Selenium	35 79.9040 Br Bromine	36 83.7980 Kr Krypton						
37 85.4678 Rb Rubidium	38 87.6200 Sr Strontium	39 88.9058 Y Yttrium	40 91.2240 Zr Zirconium	41 92.9063 Nb Niobium	42 95.9500 Mo Molybdenum	43 98.9072 Tc Technetium	44 101.0700 Ru Ruthenium	45 102.9055 Rh Rhodium	46 106.4200 Pd Palladium	47 107.8682 Ag Silver	48 112.4140 Cd Cadmium	49 114.818 In Indium	50 118.7100 Sn Tin	51 121.7600 Sb Antimony	52 127.6000 Te Tellurium	53 126.9044 I Iodine	54 131.2930 Xe Xenon						
55 132.9054 Cs Caesium	56 137.3270 Ba Barium	57-71 Lanthanides	72 178.4900 Hf Hafnium	73 180.9478 Ta Tantalum	74 180.8400 W Tungsten	75 186.2070 Re Rhenium	76 190.2300 Os Osmium	77 192.2170 Ir Iridium	78 195.0840 Pt Platinum	79 196.9665 Au Gold	80 200.5900 Hg Mercury	81 204.3833 Tl Thallium	82 207.2000 Pb Lead	83 208.9804 Bi Bismuth	84 208.9824 Po Polonium	85 209.9871 At Astatine	86 222.0176 Rn Radon						
87 223.0197 Fr Francium	88 226.0245 Ra Radium	89-103 Actinides	104 267.1218 Rf Rutherfordium	105 268.1257 Db Dubnium	106 269.1286 Sg Seaborgium	107 274.1436 Bh Bohrium	108 277.1519 Hs Hassium	109 (278) Mt Meitnerium	110 (281) Ds Darmstadtium	111 (282) Rg Roentgenium	112 (285) Cn Copernicium	113 (284) Nh Nihonium	114 (289) Fl Flerovium	115 (288) Mc Moscovium	116 (292) Lv Livermorium	117 (294) Ts Tennessine	118 (294) Og Oganesson						



57 138.9054 La Lanthanum	58 140.1160 Ce Cerium	59 140.9076 Pr Praseodymium	60 144.2420 Nd Neodymium	61 144.9000 Pm Promethium	62 150.3600 Sm Samarium	63 151.9640 Eu Europium	64 157.2500 Gd Gadolinium	65 158.9253 Tb Terbium	66 162.5000 Dy Dysprosium	67 164.9303 Ho Holmium	68 167.2590 Er Erbium	69 168.9342 Tm Thulium	70 173.0540 Yb Ytterbium	71 174.9668 Lu Lutetium
89 227.0277 Ac Actinium	90 232.0377 Th Thorium	91 231.0358 Pa Protactinium	92 238.0289 U Uranium	93 237.0482 Np Neptunium	94 239.0642 Pu Plutonium	95 243.0614 Am Americium	96 247.0704 Cm Curium	97 247.0703 Bk Berkelium	98 251.0796 Cf Californium	99 252.0830 Es Einsteinium	100 257.0591 Fm Fermium	101 258.0984 Md Mendelevium	102 259.1010 No Nobelium	103 262.1097 Lr Lawrencium

Nonmetals	Alkali Metal	Alkaline Earth	Transition Metal	Basic Metal
Semimetals	Halogens	Noble Gas	Lanthanides	Actinides